Application Note: HPLC Analysis of **p-Menth-1-en-8-yl benzoate**

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Compound of Interest	
Compound Name:	p-Menth-1-en-8-yl benzoate
Cat. No.:	B15176135

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Introduction

p-Menth-1-en-8-yl benzoate is a benzoate ester of α-terpineol, a naturally occurring monoterpenoid alcohol. This compound is of interest in the pharmaceutical, cosmetic, and fragrance industries due to its potential aromatic and therapeutic properties. Accurate and reliable analytical methods are essential for its quantification in raw materials, finished products, and during drug development processes. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **p-Menth-1-en-8-yl benzoate**. The method utilizes a reversed-phase C18 column with UV detection, providing a simple, precise, and accurate means of determination.

Experimental

A High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector was employed for the analysis. The chromatographic separation was achieved on a C18 reversed-phase column (250 mm x 4.6 mm, 5 µm particle size).

The mobile phase consisted of a mixture of methanol and water. Due to the non-polar nature of the analyte, a gradient elution was optimized to ensure adequate retention and peak shape. The detection of **p-Menth-1-en-8-yl benzoate** was performed at a wavelength of 230 nm, which provides good sensitivity for the benzoate chromophore.

Results and Discussion

Tech Support

The developed HPLC method demonstrated good separation of **p-Menth-1-en-8-yl benzoate** from potential impurities. The retention time under the specified conditions was found to be consistently reproducible. Linearity was established by constructing a calibration curve over a range of concentrations, and the method showed excellent correlation. The limit of detection (LOD) and limit of quantification (LOQ) were determined to be sufficiently low for typical applications.

Chromatographic Conditions

Parameter	Value
Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 µm)
Mobile Phase A	Water
Mobile Phase B	Methanol
Gradient	70% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	230 nm

Method Validation Summary

Parameter	Result
Retention Time (RT)	Approximately 8.5 min
**Linearity (R²) **	> 0.999
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98-102%

Detailed Experimental Protocol
Preparation of Solutions

1.1. Mobile Phase Preparation:

- Mobile Phase A (Water): Use HPLC grade water. Degas before use.

- Mobile Phase B (Methanol): Use HPLC grade methanol. Degas before use.

1.2. Standard Solution Preparation:

- Stock Standard Solution (1000 µg/mL): Accurately weigh 100 mg of **p-Menth-1-en-8-yl benzoate** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with methanol to obtain concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

1.3. Sample Preparation:

- Accurately weigh a suitable amount of the sample containing **p-Menth-1-en-8-yl benzoate** and transfer it to a volumetric flask.

- Add a sufficient amount of methanol to dissolve the sample, using sonication if necessary.

- Dilute to the mark with methanol and mix well.

- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

HPLC System Setup and Operation

- System Equilibration: Purge the HPLC system with the initial mobile phase composition (70% Methanol) for at least 30 minutes or until a stable baseline is achieved.

- Method Setup: Set up the HPLC method with the chromatographic conditions specified in the "Chromatographic Conditions" table.

- Sequence Setup: Create a sequence including blank injections (methanol), standard solutions in increasing order of concentration, and sample solutions.

- Analysis: Start the sequence to perform the analysis.
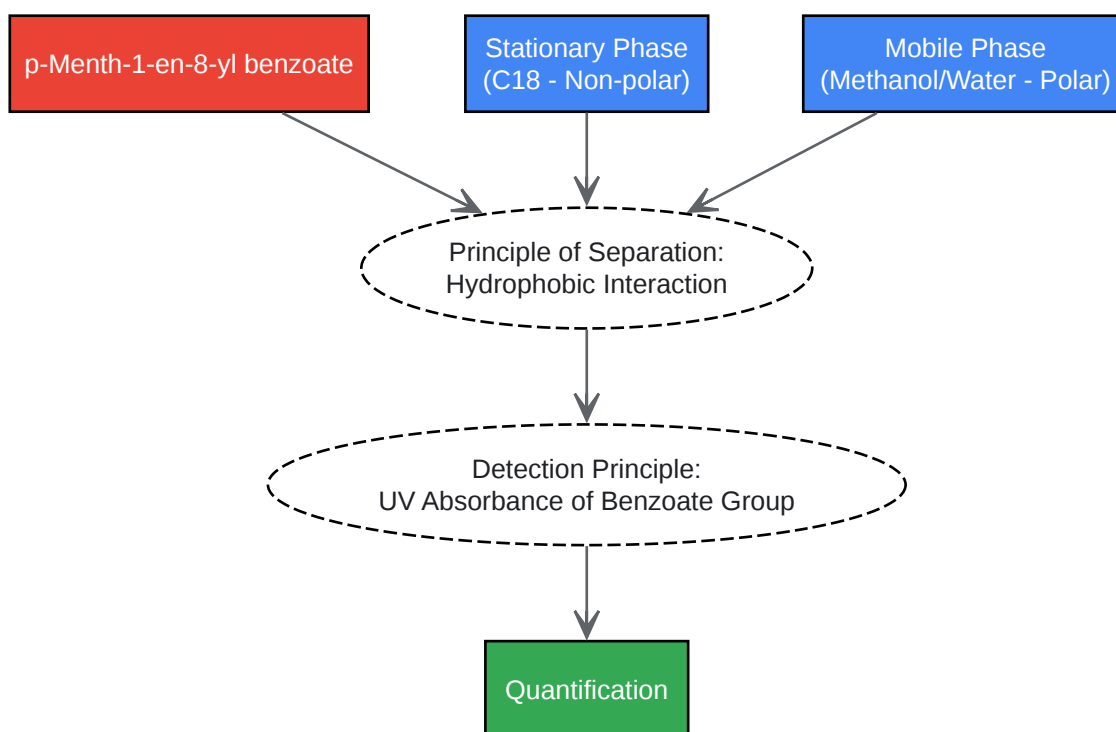
Data Analysis

- Peak Identification: Identify the peak corresponding to **p-Menth-1-en-8-yl benzoate** in the chromatograms based on the retention time of the standard.

- Calibration Curve: Generate a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.

- Quantification: Determine the concentration of **p-Menth-1-en-8-yl benzoate** in the sample solutions by interpolating their peak areas on the calibration curve.

Visualizations

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Caption: Workflow for the HPLC analysis of **p-Menth-1-en-8-yl benzoate**.

Caption: Logical relationship of the reversed-phase HPLC separation.

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